

Technical Guide: Physical Properties of (2-Chloropyridin-3-yl)acetonitrile

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Compound of Interest

Compound Name: (2-Chloropyridin-3-yl)acetonitrile

Cat. No.: B174756

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(2-Chloropyridin-3-yl)acetonitrile, with the CAS Number 101012-32-2, is a heterocyclic organic compound that serves as a valuable intermediate in the synthesis of a variety of pharmaceutical and agrochemical compounds. Its structure, featuring a chlorinated pyridine ring and a nitrile group, offers multiple reactive sites for the construction of more complex molecular architectures. This guide provides a comprehensive overview of its key physical properties, experimental protocols for their determination, and a representative synthetic pathway.

Core Physical and Chemical Properties

A summary of the essential physical and chemical data for **(2-Chloropyridin-3-yl)acetonitrile** is presented below. It is important to note that while some of these properties have been experimentally determined, others are based on computational predictions and should be considered as such.

Property	Value	Source
Molecular Formula	C ₇ H ₅ CIN ₂	--INVALID-LINK--, --INVALID-LINK--, --INVALID-LINK--, --INVALID-LINK--
Molecular Weight	152.58 g/mol	--INVALID-LINK--, --INVALID-LINK--, --INVALID-LINK--, --INVALID-LINK--
Appearance	Light yellow to yellow solid	--INVALID-LINK--
Melting Point	85-86 °C	--INVALID-LINK--
Boiling Point	294.1 ± 25.0 °C (Predicted)	--INVALID-LINK--
Density	1.262 ± 0.06 g/cm ³ (Predicted)	--INVALID-LINK--
Solubility	Low solubility in water; Soluble in common organic solvents such as dichloromethane and chloroform.	--INVALID-LINK--
Purity	Commercially available with purities of ≥97%.	--INVALID-LINK--

Experimental Protocols for Physical Property Determination

The following are generalized, standard laboratory protocols for the determination of the key physical properties of solid organic compounds like **(2-Chloropyridin-3-yl)acetonitrile**.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity for a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)

- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the sample of **(2-Chloropyridin-3-yl)acetonitrile** is dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.
- Press the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube.
- Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a moderate rate until the temperature is about 15-20 °C below the expected melting point (in this case, heat to around 65-70 °C).
- Decrease the heating rate to approximately 1-2 °C per minute to ensure thermal equilibrium.
- Observe the sample through the magnifying eyepiece. Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Continue to observe and record the temperature at which the entire sample has completely melted (the end of the melting range).
- A sharp melting range (e.g., 0.5-1 °C) is indicative of a pure compound.

Boiling Point Determination (Micro-scale Method)

For the determination of the boiling point of a high-boiling solid, a small-scale method is often employed. The predicted boiling point is high, so appropriate high-temperature apparatus is necessary.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- High-temperature thermometer
- Heating bath (e.g., silicone oil bath) or a heating block
- Clamps and stand

Procedure:

- Place a small amount (a few milligrams) of **(2-Chloropyridin-3-yl)acetonitrile** into the small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to a thermometer using a wire or a rubber ring, ensuring the bottom of the test tube is level with the thermometer bulb.
- Immerse the assembly in a high-temperature heating bath, making sure the sample is below the liquid level of the bath.
- Heat the bath gradually. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Continue heating until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.

Solubility Determination

A qualitative assessment of solubility in various solvents can provide insights into the polarity and potential reactivity of a compound.

Apparatus:

- Small test tubes
- Vortex mixer (optional)
- Spatula
- Pipettes

Procedure:

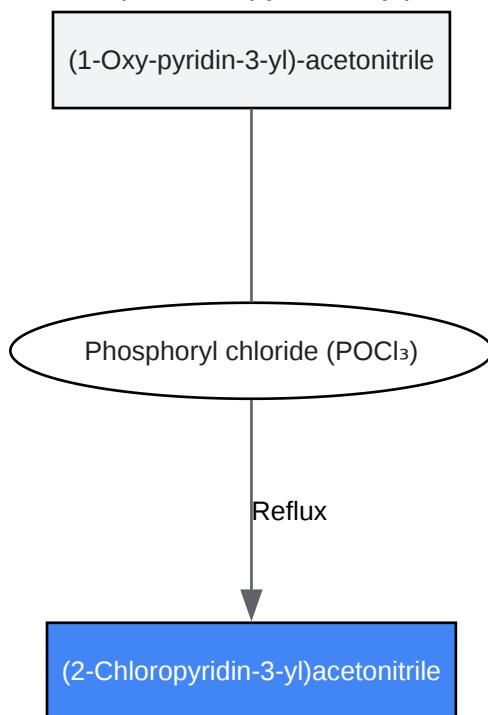
- Place approximately 10-20 mg of **(2-Chloropyridin-3-yl)acetonitrile** into a series of labeled small test tubes.
- To each tube, add 1 mL of a different solvent (e.g., water, ethanol, dichloromethane, chloroform, hexane).
- Agitate the mixture for 1-2 minutes at room temperature. A vortex mixer can be used to ensure thorough mixing.
- Visually inspect the mixture to determine if the solid has dissolved. A compound is generally considered soluble if it completely dissolves to form a clear solution.
- Record the solubility as "soluble," "partially soluble," or "insoluble" for each solvent.

Synthesis Pathway

(2-Chloropyridin-3-yl)acetonitrile can be synthesized from (1-Oxy-pyridin-3-yl)-acetonitrile.

The following diagram illustrates the key transformation in this synthesis.

Synthesis of (2-Chloropyridin-3-yl)acetonitrile

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Caption: Synthesis of **(2-Chloropyridin-3-yl)acetonitrile**.

Disclaimer: This technical guide is intended for informational purposes for research and development professionals. The experimental protocols are generalized and may require optimization for specific laboratory conditions. All chemical handling should be performed in a well-ventilated fume hood with appropriate personal protective equipment. Please consult the relevant Safety Data Sheets (SDS) before handling any of the chemicals mentioned.

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